

# Demeton-Methyl: A Technical and Historical Guide to a Legacy Organophosphate Insecticide

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Demeton-methyl is an organophosphate insecticide and acaricide that saw widespread agricultural use in the mid-20th century. As a systemic pesticide, it is absorbed and translocated within plants, providing protection against a variety of sucking insects. This technical guide provides an in-depth overview of the historical development, chemical properties, mode of action, and analytical methodologies associated with demeton-methyl. While its use is now largely discontinued due to its high toxicity, a comprehensive understanding of its properties remains crucial for environmental monitoring, toxicology research, and the development of safer alternatives.

### **Historical Development and Use**

Demeton-methyl was first described in 1950 by Schrader.[1] Initially, it was used in a mixture with its isomer, demeton-O-methyl, under trade names such as Meta-Systox.[2] This mixture typically consisted of a 70:30 ratio of the O-isomer to the S-isomer (demeton-S-methyl).[1] However, it was discovered that the S-isomer, demeton-S-methyl, was more toxic to insects.[2] Consequently, from 1957 onwards, the pure demeton-S-methyl isomer was predominantly used.[1]

Its primary application was in the control of sap-sucking insects such as aphids, mites, whiteflies, and sawflies on a wide range of crops including fruits, vegetables, cereals, and



ornamental plants.[2][3] The systemic nature of demeton-methyl made it particularly effective, as it was absorbed by the plant and distributed throughout its tissues, killing pests that fed on the plant's juices.[2]

Due to its high toxicity to mammals and other non-target organisms, the use of demeton-methyl has been severely restricted or banned in many countries. The World Health Organization classifies it as a highly toxic substance.[1][4] In the United States, its registration for use as a pesticide is no longer active.[2]

## **Chemical and Physical Properties**

Demeton-methyl is the common name for the S-isomer, S-[2-(ethylthio)ethyl] O,O-dimethyl phosphorothioate. It is a colorless to pale yellow oily liquid with a characteristic sulfurous odor. [5]

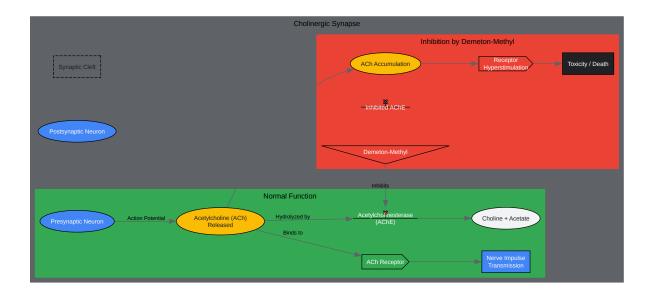
Property	Value	Source	
Chemical Formula	C <sub>6</sub> H <sub>15</sub> O <sub>3</sub> PS <sub>2</sub>	[5]	
Molar Mass	230.3 g/mol	[5]	
Appearance	Colorless to pale yellow oily liquid	[5]	
Boiling Point	74°C at 0.15 mm Hg	[5]	
Density	1.190 g/cm³ at 20°C	[5]	
Water Solubility	3300 mg/L at room temperature		
Stability	Hydrolyzed by alkali	[5]	

## **Mode of Action: Acetylcholinesterase Inhibition**

Like other organophosphate insecticides, the primary mode of action of demeton-methyl is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for the proper functioning of the nervous system, where it is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft.



By inhibiting AChE, demeton-methyl causes an accumulation of ACh at the nerve synapse. This leads to the continuous stimulation of cholinergic receptors, resulting in a state of hyperexcitation. In insects, this manifests as tremors, paralysis, and ultimately death. The same mechanism is responsible for its toxicity in mammals and other vertebrates.



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Caption: Signaling pathway of acetylcholinesterase inhibition by demeton-methyl.

### **Efficacy and Use**



Demeton-methyl was effective against a range of sucking pests. While specific quantitative efficacy data from the time of its primary use is not readily available in modern literature, historical reports indicate its successful application in controlling aphids and mites on various crops. For instance, it was recommended for the control of whiteflies on red gram, with a suggested application rate of 500ml of 25 EC formulation per hectare.[6] Field trials on the control of Aphis fabae on spring-sown field beans showed that systemic insecticides like demeton (related compound) provided excellent control.[7]

# **Toxicity Profile**

Demeton-methyl is highly toxic to mammals, birds, and aquatic invertebrates.[4] The acute toxicity is primarily due to its potent inhibition of acetylcholinesterase.

Species	Route	LD50 / LC50	Source
Rat	Oral	30 mg/kg	[8]
Rat	Dermal	45 mg/kg	[9]
Rat	Inhalation (4h)	500 mg/m³	[2]
Guinea Pig	Oral	110 mg/kg	[2]
Japanese Quail	Oral (LC50)	~50 ppm	[2]
Rainbow Trout	Aquatic (48h LC50)	4.5 ppm	[2]
Carp	Aquatic (LC50)	10 ppm	[2]

#### **Environmental Fate**

Demeton-S-methyl is reported to have a soil half-life of 26 days under aerobic conditions.[8] In one laboratory study, no parent compound was detected one day after application to two different soil types.[8] After 63 days under aerobic conditions, 34-54% of the applied amount was eliminated as carbon dioxide, indicating microbial degradation.[8]

# **Experimental Protocols**



# Analysis of Demeton-S-methyl and Oxydemeton-methyl in Agricultural Products by LC-MS/MS

The following is a summary of a typical analytical method for the determination of demeton-S-methyl and its metabolite, oxydemeton-methyl, in agricultural products.

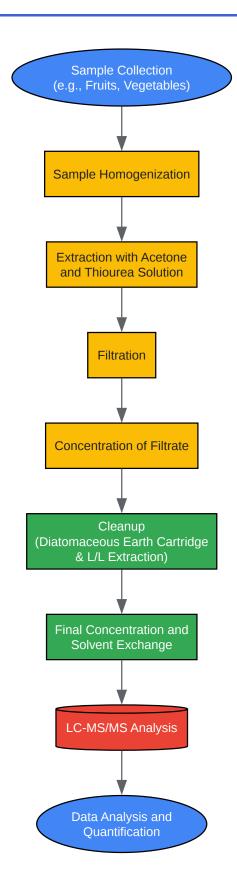
#### 1. Extraction

- For Grains, Legumes, and Tea Leaves:
  - Weigh an appropriate amount of the sample (e.g., 10.0 g for grains and legumes, 5.00 g for tea leaves).
  - Add 20 mL of 0.2 w/v% Thiourea solution and let stand for 30 minutes.
  - Add 100 mL of acetone, homogenize, and filter with suction.
  - Add another 50 mL of acetone to the residue, homogenize, and filter again.
  - Combine the filtrates and adjust the final volume to 200 mL with acetone.
  - Take a 20 mL aliquot, concentrate to ≤ 5 mL at below 40°C.
  - Dissolve 1 g of sodium chloride in the concentrate and transfer to a porous diatomaceous earth cartridge.
  - Elute with 40 mL of ethyl acetate.
  - Concentrate the eluate and perform a liquid-liquid extraction with acetonitrile and nhexane.
  - Evaporate the acetonitrile phase and redissolve the residue in a suitable solvent for LC-MS/MS analysis.[10]
- For Fruits and Vegetables:
  - Weigh an appropriate amount of the homogenized sample (e.g., 20.0 g).



- Add 100 mL of acetone, homogenize, and filter with suction.
- Add another 50 mL of acetone to the residue, homogenize, and filter again.
- Combine the filtrates and adjust the final volume to 200 mL with acetone.[10]
- Follow subsequent concentration and cleanup steps as described for grains, with modifications as necessary based on the sample matrix.
- 2. Instrumental Analysis
- Instrument: Liquid Chromatograph-Tandem Mass Spectrometer (LC-MS/MS).
- Ionization Mode: Electrospray Ionization (ESI), typically in positive mode.
- Detection Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM).
- Precursor and Product Ions (for Oxydemeton-methyl): Precursor ion m/z 247, product ions m/z 169, 109.[10]
- Injection Volume: 3 μL.[10]
- Limit of Quantification (LOQ): Typically around 0.01 mg/kg for demeton-S-methyl.[10]





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Caption: Experimental workflow for the analysis of demeton-methyl residues.



#### Conclusion

Demeton-methyl represents a significant chapter in the history of pesticide development. Its efficacy as a systemic insecticide led to its widespread adoption in agriculture. However, its high toxicity and the development of safer alternatives have resulted in its discontinuation in many parts of the world. The information presented in this guide serves as a valuable resource for understanding the properties and legacy of this important organophosphate compound. This knowledge is essential for ongoing environmental monitoring, toxicological research, and the informed development of future pest management strategies.

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